

# Personal protective equipment for handling T-1095A

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## Compound of Interest

Compound Name: T-1095A

Cat. No.: B1681200

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## Essential Safety and Handling Guide for T-1095A

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **T-1095A**, the active metabolite of the Na<sup>+</sup>-glucose cotransporter (SGLT) inhibitor T-1095. As a potent research compound, adherence to strict safety protocols is paramount to ensure personnel safety and experimental integrity.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **T-1095A** is not publicly available. The following guidance is based on the known pharmacology of SGLT inhibitors and general best practices for handling potent, non-hazardous research chemicals. Users should always perform a risk assessment for their specific experimental conditions.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **T-1095A**. This includes:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Nitrile gloves. Change gloves immediately if contaminated.
- Body Protection: A lab coat should be worn and kept buttoned.

- **Respiratory Protection:** Not generally required for handling small quantities in a well-ventilated area. If there is a risk of aerosolization or handling larger quantities, a fit-tested N95 respirator or higher is recommended. All work with the solid compound should be performed in a chemical fume hood.

## Operational Plan

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store **T-1095A** in a tightly sealed, clearly labeled container. Keep in a cool, dry, and well-ventilated area away from incompatible materials. Recommended storage is at -20°C for long-term stability.
- **Inventory:** Maintain an accurate inventory of the compound, including amounts received, used, and disposed of.

### Preparation of Stock Solutions

- **Location:** All weighing and solution preparation should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** Use a dedicated, calibrated analytical balance. Handle the solid with care to avoid generating dust.
- **Solvent Selection:** **T-1095A** is soluble in organic solvents such as dimethyl sulfoxide (DMSO).
- **Procedure:**
  - Ensure all necessary equipment (vials, pipettes, solvent) is inside the fume hood.
  - Carefully weigh the desired amount of **T-1095A**.
  - Add the appropriate volume of solvent to the vial.
  - Cap the vial and vortex or sonicate until the compound is fully dissolved.

- Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

## Disposal Plan

All waste containing **T-1095A** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste:
  - Contaminated consumables (e.g., weigh boats, pipette tips, gloves, paper towels) should be collected in a dedicated, sealed, and clearly labeled chemical waste bag or container.
- Liquid Waste:
  - Unused stock solutions and experimental media containing **T-1095A** should be collected in a labeled, sealed, and appropriate chemical waste container. Do not pour down the drain.
- Decontamination:
  - Work surfaces and equipment should be decontaminated after use. Wipe surfaces with a suitable laboratory detergent and then with 70% ethanol.

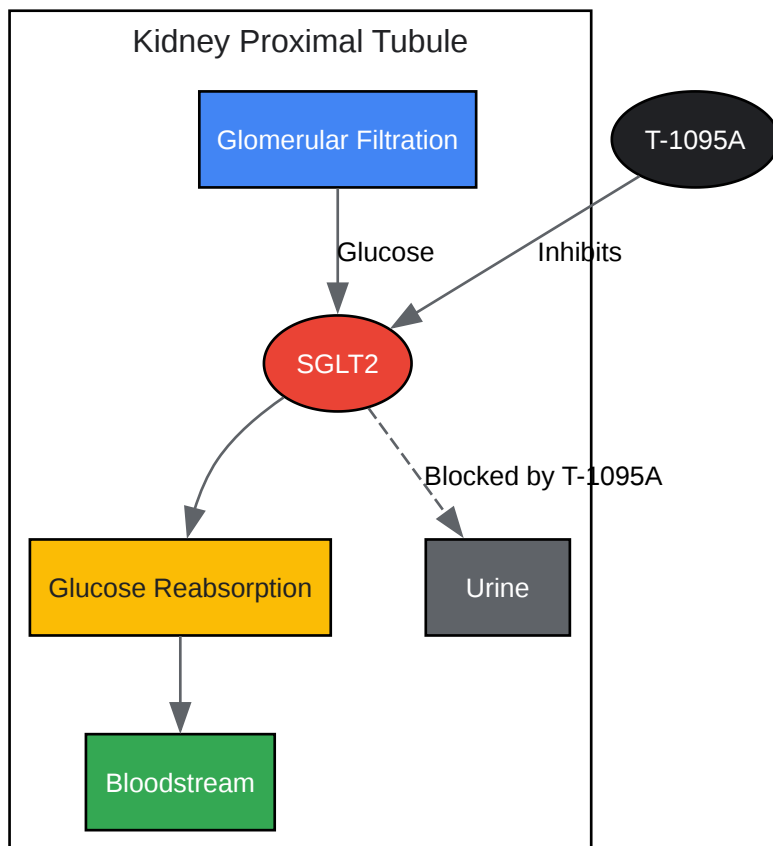
## Quantitative Data Summary

Property	Value	Source
Chemical Name	3-(benzo[b]furan-5-yl)-2', 6'-dihydroxy-4'-methylpropiophenone-2'-O-beta-D-glucopyranoside	N/A
Molecular Formula	C <sub>23</sub> H <sub>24</sub> O <sub>9</sub>	N/A
Molecular Weight	444.43 g/mol	N/A
Appearance	Solid (assumed)	N/A
Solubility	Soluble in DMSO	N/A

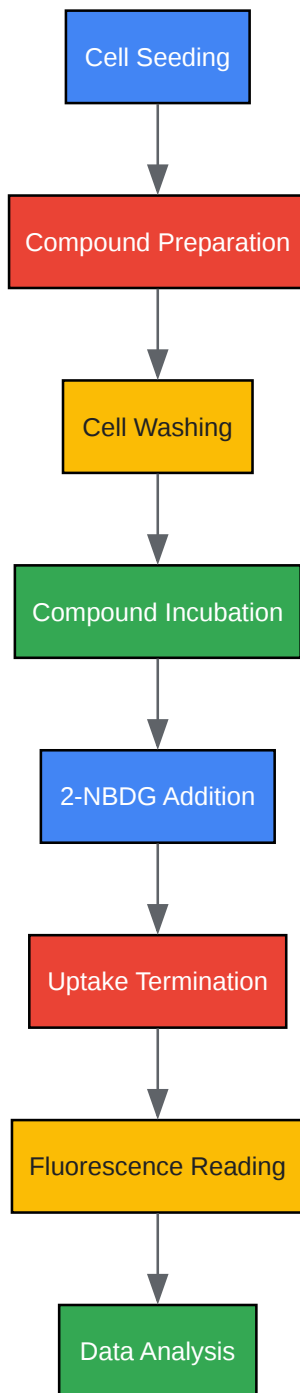
## Mechanism of Action: SGLT2 Inhibition

**T-1095A** is a potent inhibitor of Sodium-Glucose Cotransporter 2 (SGLT2), a protein primarily expressed in the proximal convoluted tubules of the kidneys. SGLT2 is responsible for the reabsorption of the majority of filtered glucose from the urine back into the bloodstream. By inhibiting SGLT2, **T-1095A** blocks this reabsorption, leading to increased urinary glucose excretion and a lowering of blood glucose levels.<sup>[1][2]</sup>

## Mechanism of Action of T-1095A



## Experimental Workflow: In Vitro SGLT2 Inhibition Assay

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## References

- 1. T-1095, an inhibitor of renal Na<sup>+</sup>-glucose cotransporters, may provide a novel approach to treating diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antidiabetic effect of T-1095, an inhibitor of Na<sup>(+)</sup>-glucose cotransporter, in neonatally streptozotocin-treated rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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